

Dodecyl vinyl ether chemical structure and properties

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Compound of Interest

Compound Name: Dodecyl vinyl ether

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An In-depth Technical Guide to **Dodecyl Vinyl Ether**

Introduction

Dodecyl vinyl ether, also known as 1-(vinylloxy)dodecane or lauryl vinyl ether, is an organic compound with the chemical formula $C_{14}H_{28}O$.^[1] It is a clear, colorless to pale yellow liquid with a mild odor.^[1] Structurally, it consists of a long, hydrophobic dodecyl alkyl chain attached to a reactive vinyl ether group.^[1] This bifunctional nature makes it a valuable monomer in the synthesis of specialty polymers and copolymers, where it imparts properties such as flexibility, hydrophobicity, and chemical resistance.^[1] Its applications span various industries, including the production of coatings, adhesives, sealants, and surfactants.^[1]

Chemical Structure and Identifiers

The structure of **dodecyl vinyl ether** is characterized by a dodecyl group linked to an oxygen atom, which is in turn double-bonded to a vinyl group.



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Caption: 2D structure of **Dodecyl Vinyl Ether**.

Table 1: Chemical Identifiers for **Dodecyl Vinyl Ether**

Identifier	Value
CAS Number	765-14-0[2][3][4][5][6][7][8][9]
Molecular Formula	C ₁₄ H ₂₈ O[1][3][4][5][6][9][10]
Molecular Weight	212.37 g/mol [2][3][4][5][6][7][8][9]
IUPAC Name	1-(Vinyloxy)dodecane[1][3][4][6]
Synonyms	Lauryl vinyl ether, 1-(Ethenyloxy)dodecane[2][3][4][6]
SMILES String	CCCCCCCCCCCCOC=C[2][10]
InChI Key	LAYAKLSFVAPMEL-UHFFFAOYSA-N[2][3][10]

Physicochemical Properties

Dodecyl vinyl ether is insoluble in water but soluble in many organic solvents.[1] Its key physical and chemical properties are summarized below.

Table 2: Physicochemical Properties of **Dodecyl Vinyl Ether**

Property	Value
Physical Form	Liquid[1][2][3]
Color	Clear, colorless to pale yellow[1]
Boiling Point	117-120 °C (lit.)[2][3][4][6][7]
Density	0.817 g/mL at 25 °C (lit.)[2][3][4][6][7]
Refractive Index (n _{20/D})	1.4382 (lit.)[2][3][4][6]
Flash Point	>113 °C (>235.4 °F) - closed cup[2]
Vapor Pressure	0.252 Pa at 20 °C[3][4][6]
logP	6.5 at 23 °C[3][4][6]

Spectroscopic Properties

The spectroscopic properties of **dodecyl vinyl ether** are consistent with its chemical structure, containing both a long alkyl chain and a vinyl ether moiety.

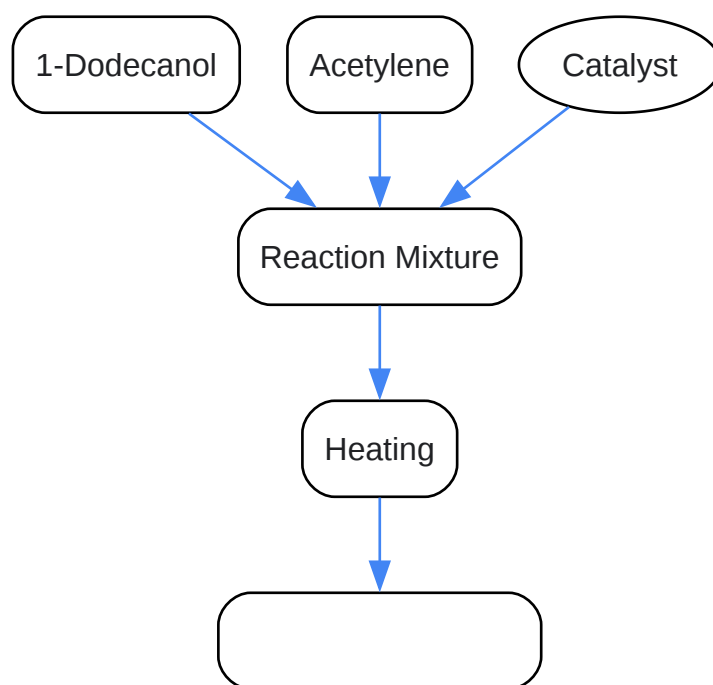
Table 3: Expected Spectroscopic Data for **Dodecyl Vinyl Ether**

Spectroscopy	Expected Peaks
¹ H NMR	Chemical shifts (δ) in the range of 3.4-4.5 ppm for protons on the carbon adjacent to the ether oxygen.[11]
¹³ C NMR	Chemical shifts (δ) in the range of 50-80 ppm for carbon atoms adjacent to the ether oxygen.[11]
IR Spectroscopy	C-O single bond stretching absorption in the range of 1050-1150 cm ⁻¹ . [11]

Experimental Protocols

Synthesis of Dodecyl Vinyl Ether

A common method for the synthesis of vinyl ethers is the reaction of an alcohol with acetylene. [12] In the case of **dodecyl vinyl ether**, this would involve the reaction of 1-dodecanol with acetylene, often in the presence of a catalyst.[12] Another approach is through an iridium-catalyzed vinyl transfer from a vinyl ester to an alcohol.[13]

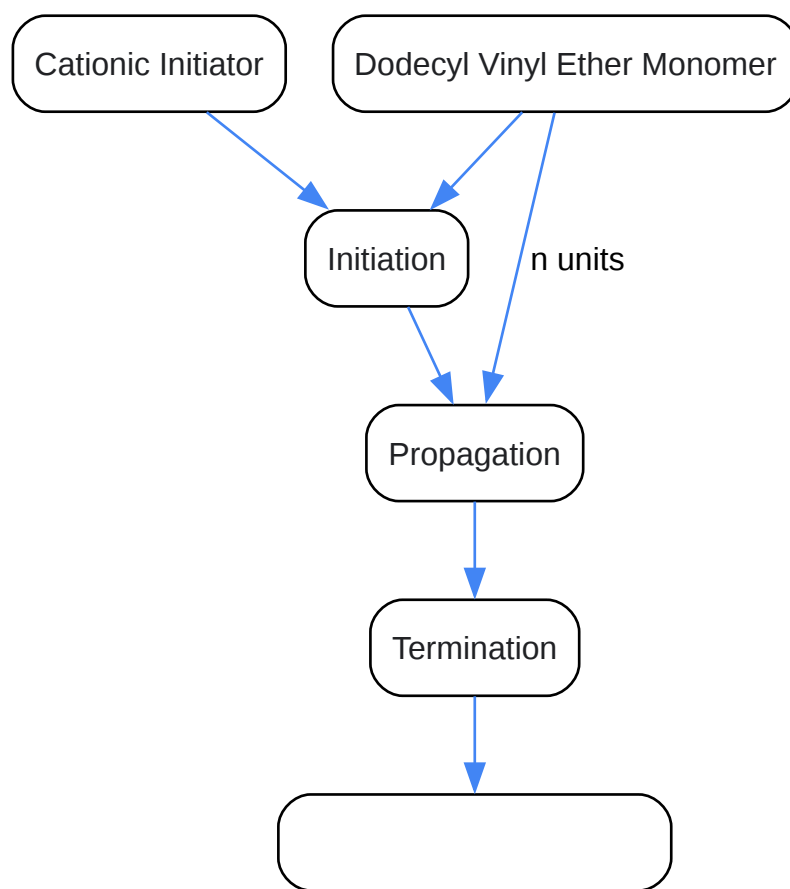


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Caption: General workflow for the synthesis of **Dodecyl Vinyl Ether**.

Cationic Polymerization of Dodecyl Vinyl Ether

Dodecyl vinyl ether can undergo cationic polymerization to form poly(**dodecyl vinyl ether**). This process is typically initiated by a cationic initiator in a suitable solvent. The polymerization proceeds via the addition of monomer units to the growing cationic chain end.



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Caption: Logical workflow for the cationic polymerization of **Dodecyl Vinyl Ether**.

Applications

The unique properties of **dodecyl vinyl ether** make it a versatile compound in various industrial applications:

- **Polymer and Copolymer Production:** It is used as a monomer or comonomer to produce specialty polymers with enhanced hydrophobicity, flexibility, and low water absorption, suitable for coatings, sealants, and adhesives.^[1]
- **Coatings and Surface Treatments:** It is incorporated into coating formulations to improve water repellency, durability, and chemical resistance, particularly for protective coatings in the automotive, marine, and construction sectors.^[1]

- **Adhesives and Sealants:** **Dodecyl vinyl ether** enhances the flexibility and adhesion of adhesive and sealant formulations, enabling strong bonds on diverse substrates like metals, plastics, and ceramics.[\[1\]](#)
- **Surfactants and Emulsifiers:** The long hydrophobic alkyl chain allows for its use in the synthesis of surfactants and emulsifiers for creating stable emulsions in personal care and cleaning products.[\[1\]](#)
- **Industrial and Specialty Chemicals:** It serves as an intermediate in the synthesis of other specialty chemicals, especially for creating modified polymers with hydrophobic characteristics.[\[1\]](#)

Safety Information

Dodecyl vinyl ether is a combustible liquid and requires appropriate handling and storage.[\[2\]](#)

Table 4: Safety and Hazard Information for **Dodecyl Vinyl Ether**

Hazard Information	Details
GHS Hazard Statements	H413: May cause long lasting harmful effects to aquatic life. [2]
GHS Precautionary Statements	P273: Avoid release to the environment. [2] [14] P501: Dispose of contents/container in accordance with local regulations. [2]
Hazard Classifications	Aquatic Chronic 4 [2]
Storage Class	10 - Combustible liquids [2]
WGK (Germany)	3 - highly hazardous to water [2] [3] [4] [6]
Acute Toxicity	LD50 Oral - Rat - female - > 2,000 mg/kg [14]
Personal Protective Equipment	Eyeshields, Gloves, multi-purpose combination respirator cartridge (US) [2]

In case of exposure, standard first-aid measures should be followed, such as moving to fresh air after inhalation, rinsing skin and eyes with water, and seeking medical attention if symptoms

persist.[14] For firefighting, foam, carbon dioxide, or dry powder are suitable extinguishing media.[14]

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